

Application Notes and Protocols for Tolonidine (Clonidine) Administration in Mouse Models

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Compound of Interest

Compound Name: Tolonidine

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Introduction

These application notes provide a comprehensive guide for the administration of **Tolonidine**, more commonly known as Clonidine, in mouse models. Clonidine is a potent alpha-2 adrenergic receptor agonist widely used in research to study its analgesic, sedative, and antihypertensive effects.^{[1][2][3][4]} This document outlines its mechanism of action, pharmacokinetic profile, and detailed protocols for its use in common experimental paradigms.

Clonidine stimulates alpha-2 adrenoreceptors in the brain stem, leading to a reduction in sympathetic outflow from the central nervous system.^{[5][6]} This action results in decreased peripheral resistance, renal vascular resistance, heart rate, and blood pressure.^[5]

Data Presentation

Table 1: Pharmacokinetic Parameters of Clonidine in Mice

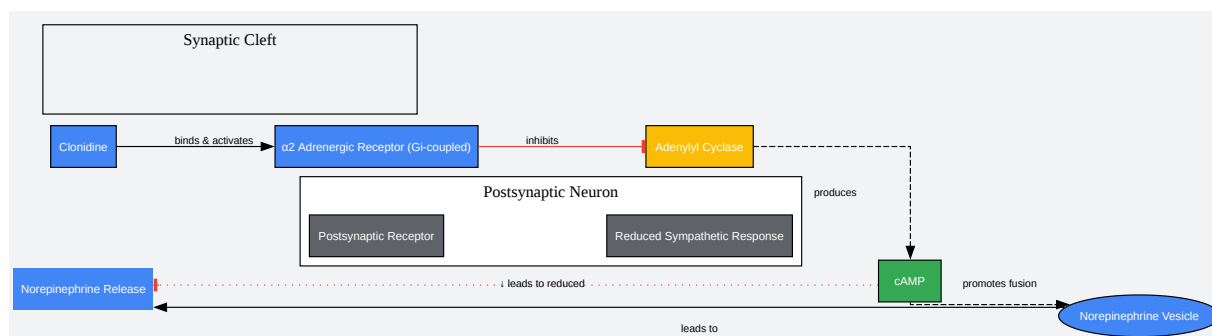
Parameter	Value	Species/Strain	Route of Administration	Reference
Oral Bioavailability	70-80%	Human (Mouse data limited)	Oral	[5][6]
Peak Plasma Concentration (Time)	1-3 hours	Human (Mouse data limited)	Oral	[5][6]
Elimination Half-life	12-16 hours	Human (Mouse data limited)	Intravenous	[5]
Oral LD50	206 mg/kg	Mouse	Oral	[5][7]

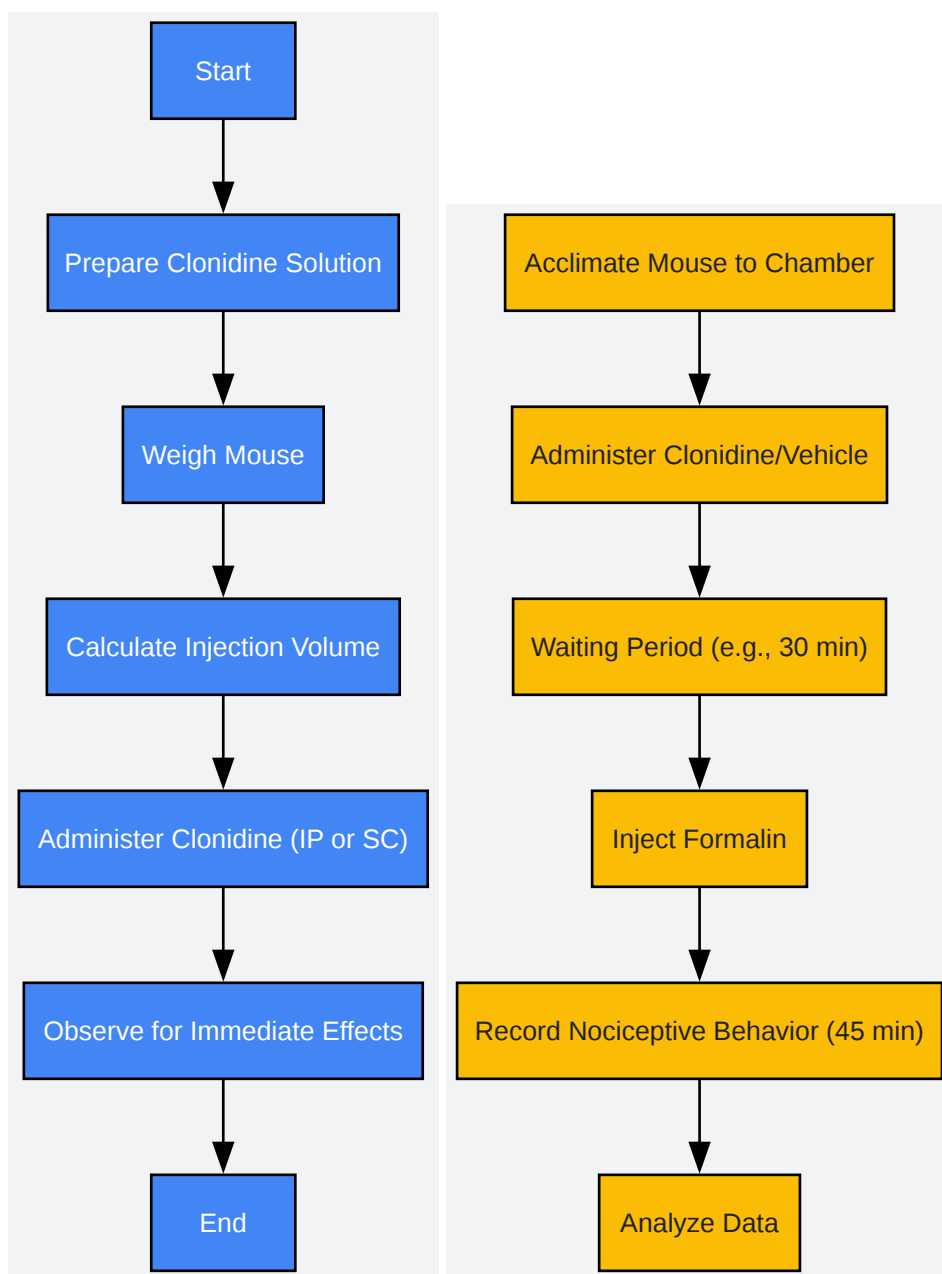
Table 2: Dose-Response Data for Clonidine in Mouse Models

Effect Studied	Mouse Strain	Dose Range	Route of Administration	Observed Effect	Reference
Analgesia (Orofacial Formalin Test)	ICR	10, 30, 100 µg/kg	Intraperitoneal	Dose-dependent reduction in nociceptive responses.[2]	[2]
Analgesia (Tail-flick Test)	Not Specified	0.3, 1.0, 3.0 mg/kg	Not Specified	Dose-dependent increase in tail-flick latency.[1]	[1]
Cardiovascular Changes	Not Specified	0.5-1.0 mg/kg	Intraperitoneal	Initial rise followed by a sustained fall in blood pressure.[3]	[3]
Cardiovascular Changes	Not Specified	10-50 mg/kg	Intraperitoneal	More marked initial pressor response and delayed hypotensive effect.[3]	[3]
Sedation (Mydriasis)	C57/Bl/6	1-3000 µg/kg (ED50: 54 µg/kg)	Intraperitoneal	Dose-dependent pupil dilatation.[8]	[8]
Jumping Behavior	Adult Mice	10-40 mg/kg	Intraperitoneal	Elicited dose-dependent jumping behavior.[9]	[9]

Signaling Pathway

Clonidine acts as an agonist at alpha-2 adrenergic receptors, which are G-protein coupled receptors (GPCRs) associated with the Gi heterotrimeric G-protein.[10][11] Upon binding of Clonidine, the Gi protein is activated, which in turn inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[11][12] This reduction in cAMP inhibits the release of norepinephrine from presynaptic neurons, resulting in a decrease in sympathetic outflow.[12]





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